

Personal protective equipment for handling D-Mannose-18O

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: D-Mannose-18O

Cat. No.: B12406122

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Essential Safety and Handling Guide for D-Mannose-18O

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling D-Mannose-18O. The following procedural guidance ensures safe operational and disposal practices in a laboratory setting.

D-Mannose-18O is a stable, non-radioactive isotopically labeled form of D-Mannose.^{[1][2]} According to multiple safety data sheets (SDS), D-Mannose is not classified as a hazardous substance.^{[3][4][5][6][7][8]} The primary occupational hazard is potential mild irritation to the respiratory system, skin, or eyes from the dust, particularly when handling the powdered form.^{[9][10]} Therefore, standard laboratory precautions are sufficient to ensure safety.

Physical and Chemical Properties of D-Mannose

The following table summarizes the key quantitative data for D-Mannose.

Property	Value	Citations
Appearance	White, solid powder	[9]
Molecular Formula	C ₆ H ₁₂ O ₆	[5]
Molar Mass	180.16 g/mol	[5]
Melting Point	126-134°C	[9]
Solubility	Soluble in water	[9]
Bulk Density	0.25-0.60 g/cm ³	[9]
Auto-ignition Temperature	Not available	[9]

Personal Protective Equipment (PPE)

While D-Mannose-¹⁸O is not considered hazardous, adherence to standard laboratory PPE protocols is mandatory to minimize exposure to the powder and prevent contamination. A risk assessment should be conducted to determine the appropriate PPE for the specific tasks being performed.[11]

PPE Category	Item	Specifications and Rationale	Citations
Torso Protection	Laboratory Coat	A standard lab coat should be worn to protect clothing and skin from potential spills.[12][13] It should be kept buttoned.	[12][13]
Hand Protection	Disposable Gloves	Nitrile gloves are recommended to prevent skin contact. [11][12] Gloves should be inspected before use and removed promptly if contaminated.[7] Hands should be washed thoroughly after handling the substance and before leaving the laboratory. [10]	[7][11][12]
Eye and Face Protection	Safety Glasses with Side Shields	As a minimum requirement, safety glasses protect against flying particles and accidental splashes.[11][14] They should be marked with "Z87" to signify adherence to ANSI Z87.1 standards.[11]	[11][14]
Respiratory Protection	Not generally required	Under normal use with adequate ventilation,	[8][10][12]

		respiratory protection is not necessary. [8] If significant dust generation is unavoidable, a NIOSH-approved respirator (e.g., N95) may be used. [12] Work should ideally be conducted in a fume hood or well-ventilated area. [10]
Foot Protection	Closed-toe Shoes	Closed-toe shoes are a standard requirement in all laboratory settings to protect feet from spills and falling objects. [11] [12]

Operational Plan: Handling and Weighing Protocol

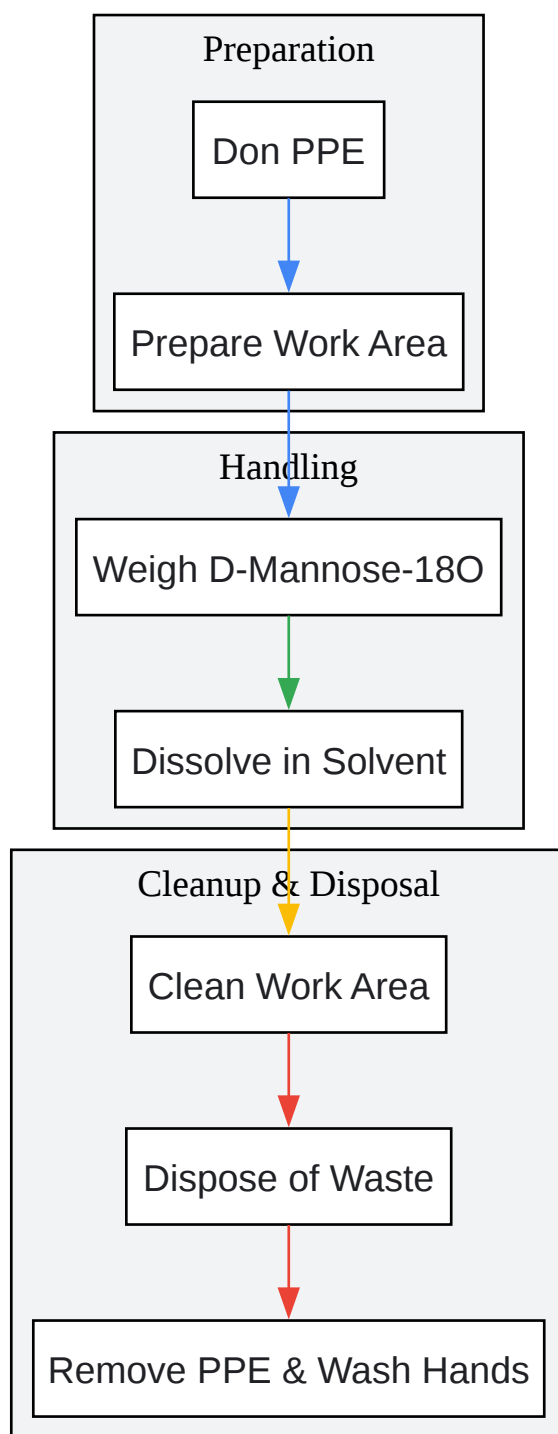
This section provides a step-by-step procedure for safely handling and weighing D-Mannose-¹⁸O.

Experimental Protocol

- Preparation:
 - Ensure the work area (e.g., laboratory bench, fume hood) is clean and uncluttered.
 - Don all required PPE as specified in the table above.
 - Assemble all necessary equipment (e.g., spatula, weigh boat, analytical balance, vortex mixer, solvent).
- Weighing:

- To minimize dust, handle the solid powder in a fume hood or an area with good local exhaust ventilation.[\[10\]](#)
- Carefully open the container of D-Mannose-¹⁸O.
- Use a clean spatula to transfer the desired amount of powder to a weigh boat on an analytical balance.
- Avoid generating dust during transfer.[\[9\]](#)
- Once the desired amount is weighed, securely close the main container.
- Dissolution:
 - Transfer the weighed powder into a suitable container for dissolution.
 - Add the desired solvent (e.g., deionized water).
 - Mix gently until the solid is fully dissolved. A vortex mixer can be used if necessary.
- Cleanup:
 - Clean any spills immediately.
 - Wipe down the work area and equipment with a damp cloth to remove any residual powder.
 - Dispose of all contaminated materials according to the disposal plan below.
 - Remove gloves and wash hands thoroughly.

Handling Workflow Diagram



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Caption: A workflow diagram for the safe handling of D-Mannose-¹⁸O.

Disposal Plan

As D-Mannose-¹⁸O is a stable, non-radioactive, and non-hazardous compound, its disposal procedures are straightforward.

- **Unused Product:** Dispose of surplus and non-recyclable solutions through a licensed disposal company in accordance with local, state, and federal regulations.[7]
- **Contaminated Materials:** Items such as used gloves, weigh boats, and paper towels that are contaminated with D-Mannose-¹⁸O can typically be disposed of as general laboratory waste. [1] However, they should not be mixed with hazardous chemical waste.[15]
- **Waste Containers:** Ensure all waste containers are appropriately labeled.[16]

Emergency Procedures

In the event of accidental exposure, follow these first-aid measures.

Exposure Route	First-Aid Measures	Citations
Inhalation	Move the affected person to fresh air. If symptoms persist, seek medical attention.	[4][7]
Skin Contact	Brush off loose particles from the skin and rinse the area with plenty of water.[9]	[9]
Eye Contact	Rinse cautiously with water for several minutes.[10] If contact lenses are present and easy to remove, do so. Continue rinsing. If eye irritation persists, get medical advice/attention. [10]	[10]
Ingestion	Rinse the mouth with water.[7] Do not induce vomiting.[9] If the person feels unwell, seek medical attention.[6]	[6][7][9]

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- To cite this document: BenchChem. [Personal protective equipment for handling D-Mannose-18O]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12406122#personal-protective-equipment-for-handling-d-mannose-18o\]](https://www.benchchem.com/product/b12406122#personal-protective-equipment-for-handling-d-mannose-18o)

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